

# 3,5-Diacetamidobenzoic Acid: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **3,5-Diacetamidobenzoic acid**

Cat. No.: **B1215665**

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of the physical appearance and properties of **3,5-Diacetamidobenzoic acid**, a key intermediate in the synthesis of various compounds of interest to researchers, scientists, and drug development professionals. This document outlines its chemical and physical characteristics, a detailed synthesis protocol, and a general workflow for biological activity screening.

## Physicochemical Properties

**3,5-Diacetamidobenzoic acid** is a derivative of benzoic acid with two acetamido groups. While specific experimental data for some of its properties are not extensively reported in publicly available literature, the following tables summarize the known and predicted characteristics. For comparative purposes, data for its precursor, 3,5-Diaminobenzoic acid, is also included.

Table 1: Physicochemical Properties of **3,5-Diacetamidobenzoic Acid**

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub>	-
Molecular Weight	236.22 g/mol	-
Appearance	Solid	<a href="#">[1]</a>
Storage	Sealed in dry, room temperature	<a href="#">[1]</a>

Table 2: Physicochemical Properties of 3,5-Diaminobenzoic Acid (Precursor)

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	152.15 g/mol	<a href="#">[2]</a>
Appearance	White to grey powder, powder with small lumps, needle solid	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	235-238 °C (decomposes)	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	274.61°C (rough estimate)	<a href="#">[3]</a>
Solubility	Very soluble in water. Soluble in ethanol and ether. Sparingly soluble in DMSO. Slightly soluble in Methanol.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Storage	Keep in dark place, Sealed in dry, Room Temperature	<a href="#">[3]</a>

## Experimental Protocols

### Synthesis of 3,5-Diacetamidobenzoic Acid

The synthesis of **3,5-Diacetamidobenzoic acid** is typically achieved through the acetylation of its precursor, 3,5-Diaminobenzoic acid. The following protocol is adapted from the synthesis of an intermediate for 3,5-Diacetamido-2,4-diiodobenzoic acid<sup>[6]</sup>.

**Materials:**

- 3,5-Diaminobenzoic acid
- Acetic anhydride
- Deionized water
- Hydrochloric acid (for pH adjustment, if necessary)

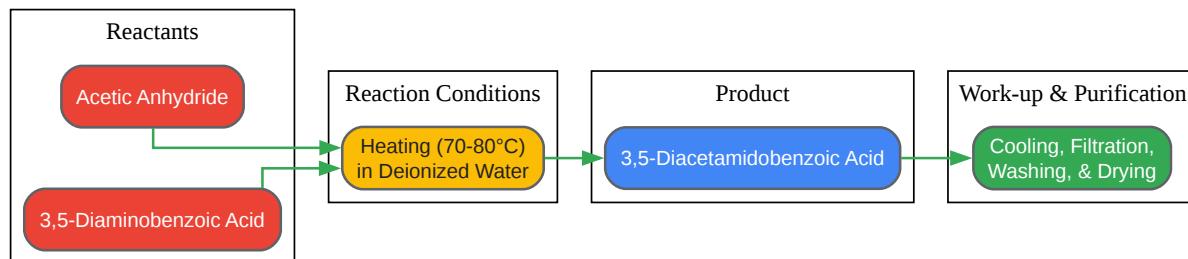
**Procedure:**

- Suspend 3,5-Diaminobenzoic acid in deionized water in a reaction vessel equipped with a magnetic stirrer and a thermometer.
- Heat the suspension to 70-75 °C with continuous stirring.
- Slowly add acetic anhydride to the heated suspension. An exothermic reaction will occur. Maintain the reaction temperature between 70-80 °C during the addition.
- After the complete addition of acetic anhydride, continue stirring the mixture at 70-75 °C for an additional 1-2 hours to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature. The product, **3,5-Diacetamidobenzoic acid**, will precipitate out of the solution.
- Filter the precipitate using a Buchner funnel and wash it with cold deionized water.
- Dry the collected product under vacuum at 60-70 °C until a constant weight is achieved.
- The purity of the synthesized **3,5-Diacetamidobenzoic acid** can be assessed by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC)[6].

## Visualizations

## Synthesis Workflow

The following diagram illustrates the synthetic pathway for **3,5-Diacetamidobenzoic acid** from 3,5-Diaminobenzoic acid.

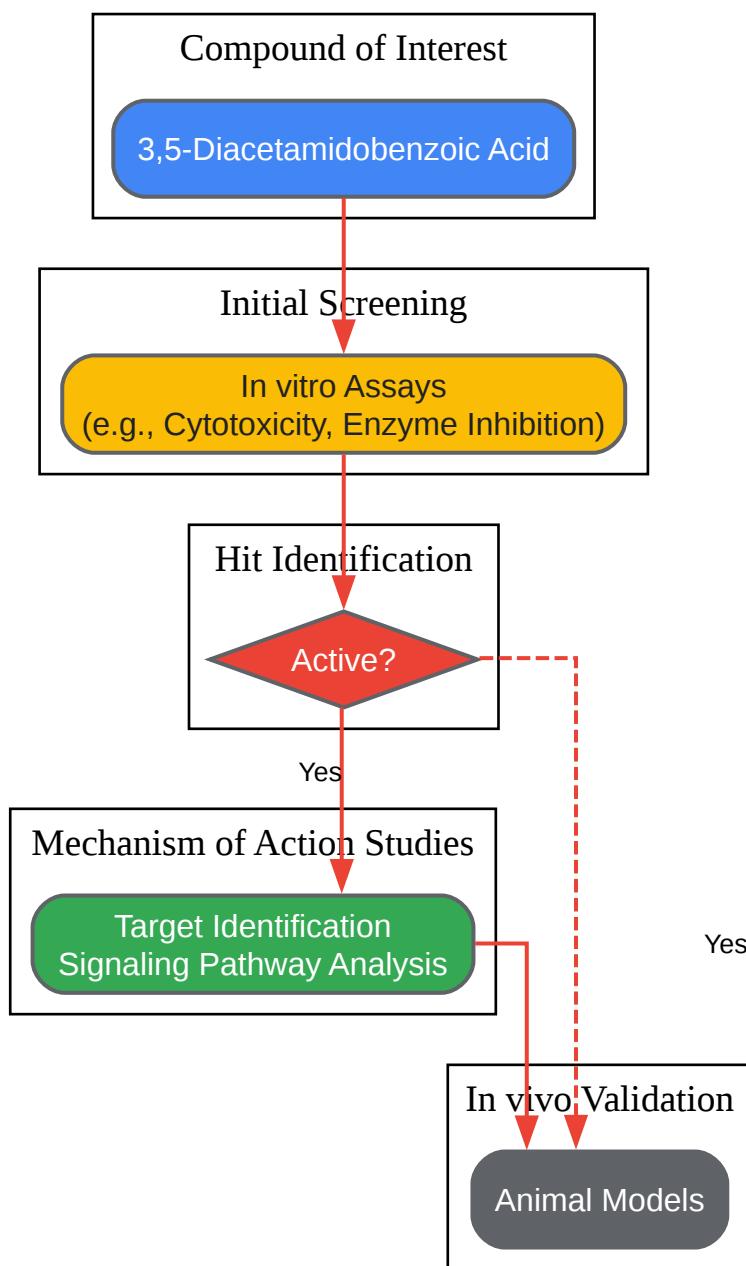


[Click to download full resolution via product page](#)

Caption: Synthesis of **3,5-Diacetamidobenzoic acid**.

## General Biological Activity Screening Workflow

While specific signaling pathways for **3,5-Diacetamidobenzoic acid** are not well-documented, the following workflow illustrates a general approach for screening its potential biological activities.

[Click to download full resolution via product page](#)

Caption: General workflow for biological activity screening.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. 3,5-Diaminobenzoic acid | C7H8N2O2 | CID 12062 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,5-Diaminobenzoic acid CAS#: 535-87-5 [m.chemicalbook.com]
- 4. 3,5-Diaminobenzoic acid 98 535-87-5 [sigmaaldrich.com]
- 5. 3,5-diaminobenzoic Acid - Needle Solid With Melting Point 228-240°C , Soluble In Water And Ethers at Best Price in Taixing | Yahua Chemicals Imp. & exp.(jiangsu)co.,ltd [tradeindia.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [3,5-Diacetamidobenzoic Acid: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215665#3-5-diacetamidobenzoic-acid-physical-appearance-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)